

How to prevent non-specific binding of Biotin-PEG-Cy5

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Compound of Interest

Compound Name: *N*-(*m*-PEG4)-*N'*-(biotin-PEG3)-Cy5

Cat. No.: B1193259

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Technical Support Center: Biotin-PEG-Cy5

Welcome to the technical support center for Biotin-PEG-Cy5 and related applications. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to non-specific binding in their experiments.

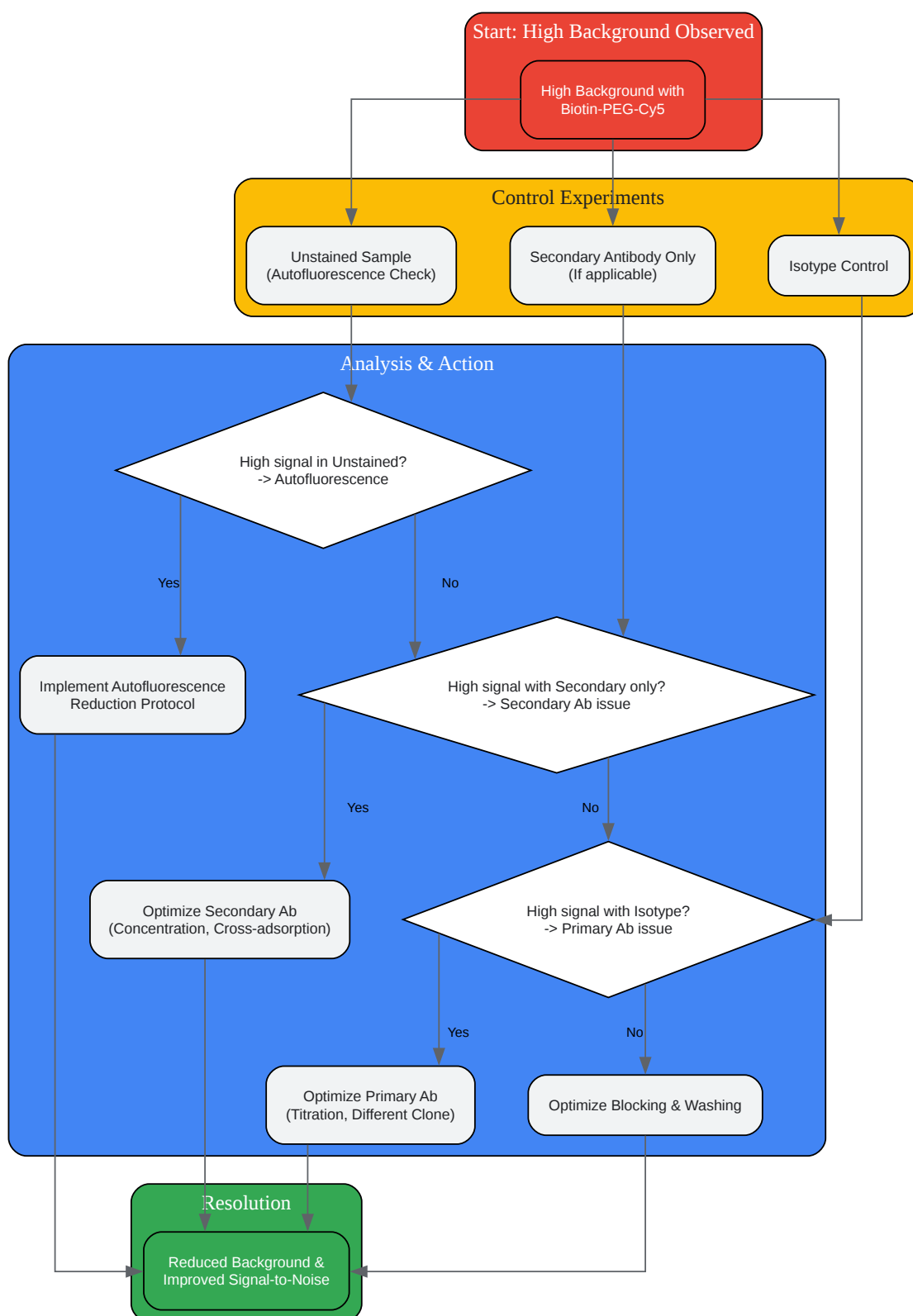
Troubleshooting Guide: High Background and Non-Specific Binding

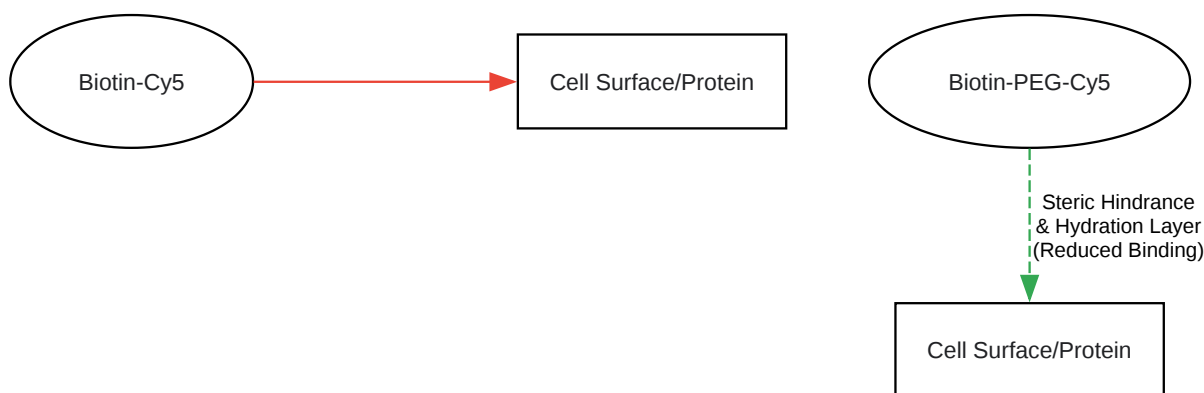
High background fluorescence can obscure specific signals, leading to inaccurate experimental conclusions. This guide provides a systematic approach to identifying and resolving the root causes of non-specific binding of Biotin-PEG-Cy5.

Initial Assessment: Identifying the Source of Non-Specific Binding

A critical first step is to perform a set of control experiments to pinpoint the source of the high background.

Experimental Workflow for Troubleshooting Non-Specific Binding





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